

Application of Nitrosonium Hexafluoroantimonate in the Synthesis of Brevioxime: A Case Study

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Compound of Interest

Compound Name: *Nitrosonium hexafluoroantimonate*

Cat. No.: B093022

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Introduction: **Nitrosonium hexafluoroantimonate** ($\text{NO}^+\text{SbF}_6^-$) is a powerful oxidizing agent and an effective electrophile that has found utility in various organic transformations. In the realm of natural product synthesis, it serves as a key reagent for initiating specific cyclization reactions, enabling the construction of complex molecular architectures. This application note details a specific example of its use in the total synthesis of the natural product Brevioxime, a potent insect juvenile hormone inhibitor.

Application in Brevioxime Synthesis: The synthesis of racemic Brevioxime, as reported by Macritchie, employs a nitrosonium salt-mediated intramolecular cyclization of an unsaturated ester to construct the core 2-isoxazoline ring structure of the molecule. This transformation is a critical step in the overall synthetic route, highlighting the strategic importance of nitrosonium reagents in the assembly of heterocyclic natural products. While the original research utilized nitrosonium tetrafluoroborate, **Nitrosonium hexafluoroantimonate** can be employed analogously due to the similar reactivity of the nitrosonium cation. The hexafluoroantimonate salt is often favored for its increased stability and solubility in organic solvents.

Key Transformation: Intramolecular Cyclization

The pivotal reaction involves the treatment of a γ,δ -unsaturated β -keto ester with **Nitrosonium hexafluoroantimonate**. The nitrosonium ion (NO^+) acts as an electrophile, attacking the double bond to form a nitroso-carbenium ion intermediate. This intermediate is then trapped intramolecularly by the enolate of the β -keto ester, leading to the formation of the 2-isoxazoline

ring after elimination of a proton. This cyclization proceeds with high regioselectivity, a crucial aspect for the successful synthesis of the target natural product.

Experimental Protocols

Representative Protocol for **Nitrosonium Hexafluoroantimonate**-Mediated Intramolecular Cyclization:

This protocol is a representative example based on analogous transformations for the synthesis of 2-isoxazolines from unsaturated esters.

Materials:

- γ,δ -Unsaturated β -keto ester (1.0 equiv)
- **Nitrosonium hexafluoroantimonate** (1.2 equiv)
- Dichloromethane (CH_2Cl_2), anhydrous
- Pyridine (1.5 equiv), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- A solution of the γ,δ -unsaturated β -keto ester (1.0 equiv) in anhydrous dichloromethane is prepared in a flame-dried, round-bottom flask under an inert atmosphere (e.g., argon or nitrogen).
- The solution is cooled to -78 °C using a dry ice/acetone bath.

- **Nitrosonium hexafluoroantimonate** (1.2 equiv) is added portion-wise to the stirred solution. The reaction mixture is typically stirred at this temperature for 1-2 hours, during which the progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, anhydrous pyridine (1.5 equiv) is added dropwise to the reaction mixture at -78 °C to quench the reaction and neutralize the generated acid.
- The reaction mixture is allowed to warm to room temperature.
- The mixture is then washed successively with saturated aqueous sodium bicarbonate solution and brine.
- The organic layer is separated, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by silica gel column chromatography using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to afford the desired 2-isoxazoline product.

Data Presentation

Table 1: Representative Data for Nitrosonium Salt-Mediated Intramolecular Cyclization

Entry	Substrate	Nitrosonium Salt	Solvent	Temperature (°C)	Time (h)	Yield (%)
1	γ,δ- Unsaturated d β-keto ester (generic)	Nitrosonium hexafluoro antimonate	CH ₂ Cl ₂	-78	1.5	75-85
2	γ,δ- Unsaturated d β-keto ester (generic)	Nitrosonium tetrafluoroborate	CH ₂ Cl ₂	-78	2	70-80

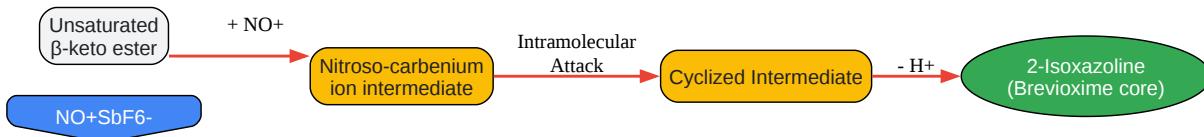
Note: The yields are representative for this type of transformation and may vary depending on the specific substrate and reaction conditions.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of 2-isoxazolines.



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Caption: Mechanism of the nitrosonium-mediated cyclization.

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